

Application Notes and Protocols for Suzuki-Miyaura Coupling with 2-Halopyridines

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Compound of Interest

Compound Name: 2-Fluoro-4-(trifluoromethyl)pyridine

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Introduction

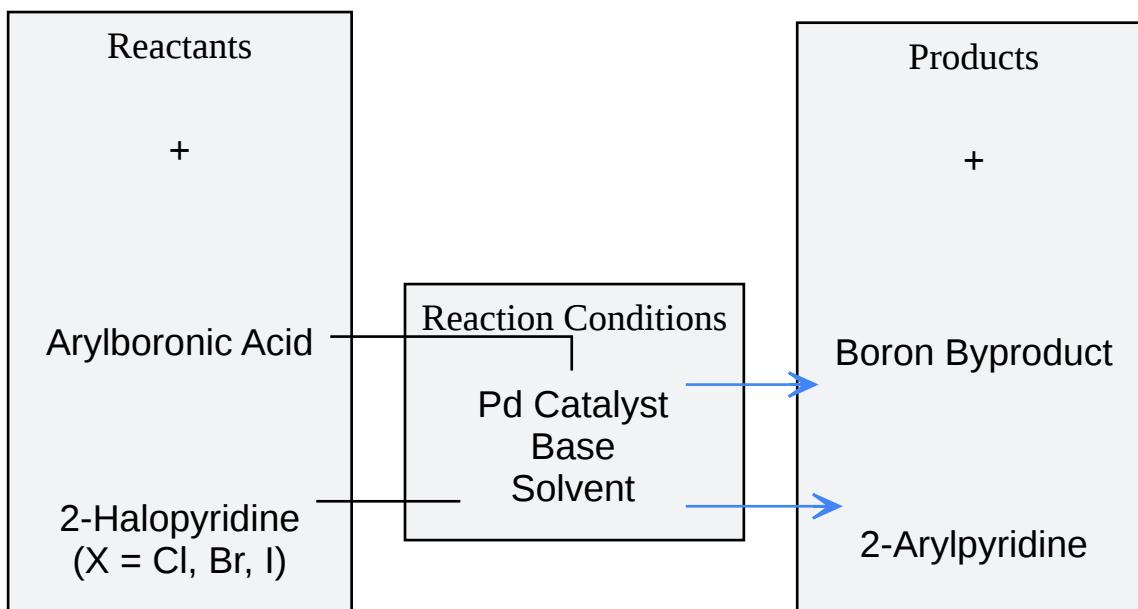
The Suzuki-Miyaura cross-coupling reaction is a powerful and versatile tool in modern organic synthesis, enabling the formation of carbon-carbon bonds between organoboron compounds and organic halides. This reaction is of paramount importance in the pharmaceutical and materials science industries for the construction of biaryl and hetero-biaryl scaffolds, which are prevalent in a vast array of biologically active molecules and functional materials.

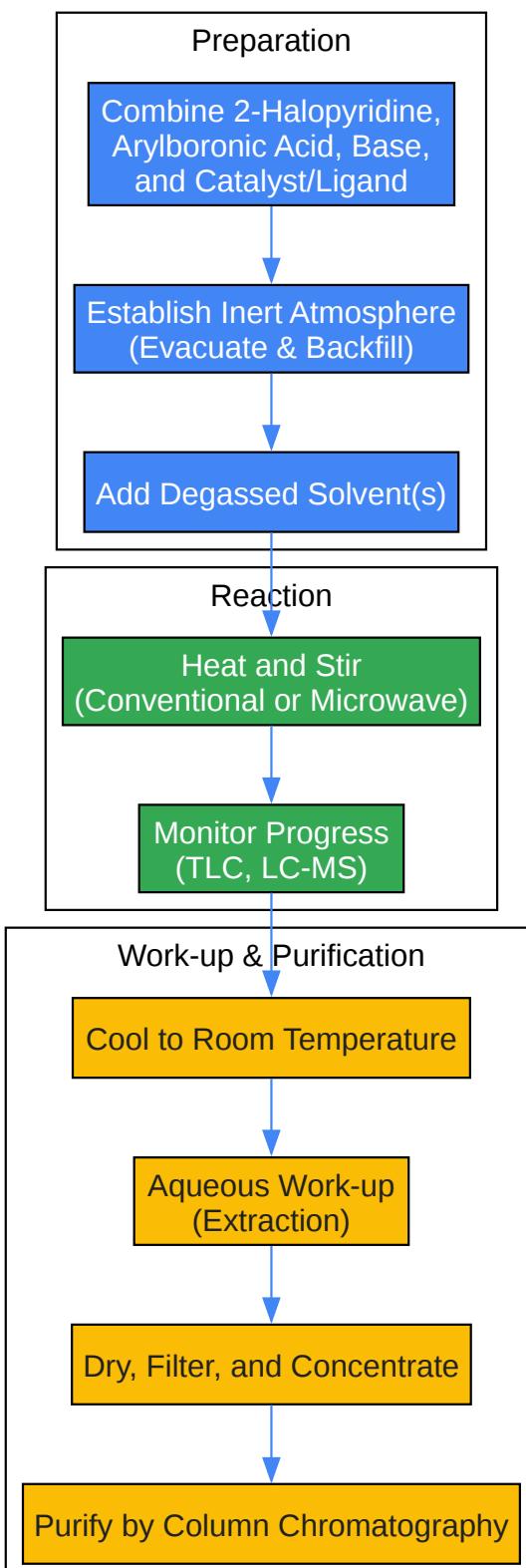
2-Halopyridines are crucial building blocks in medicinal chemistry. However, their use in Suzuki-Miyaura coupling can present unique challenges. The reactivity of the C-X bond follows the general trend I > Br > Cl, with 2-chloropyridines being notably less reactive and often requiring more specialized and highly active catalyst systems to achieve efficient coupling.^[1] Furthermore, the Lewis basic nitrogen atom of the pyridine ring can coordinate to the palladium catalyst, potentially leading to catalyst inhibition or deactivation. Careful optimization of the catalyst, ligand, base, and solvent system is therefore critical for a successful transformation.

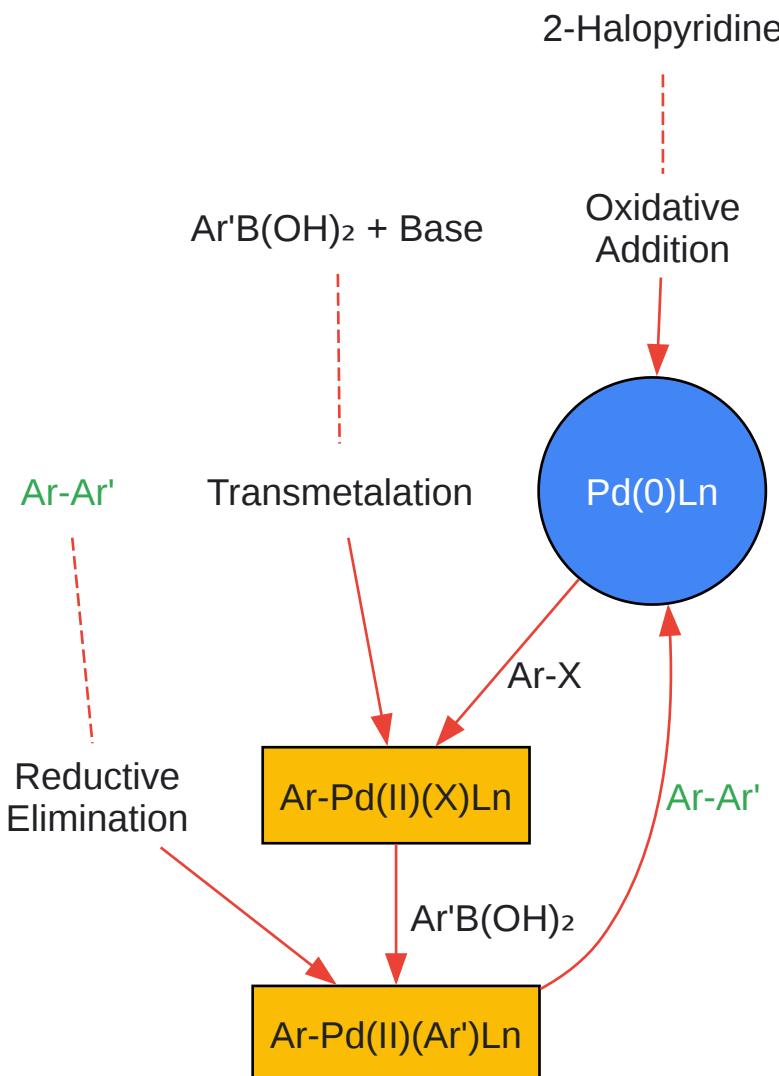
These application notes provide a detailed overview of Suzuki-Miyaura coupling protocols for 2-chloro-, 2-bromo-, and 2-iodopyridines, offering a selection of reaction conditions and experimental procedures to guide researchers in developing robust and high-yielding synthetic routes.

General Reaction Scheme

The Suzuki-Miyaura coupling of a 2-halopyridine with an arylboronic acid can be represented by the following general scheme:







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References

- 1. Synthesis of 2-arylpypyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero(aryl) boronic acids and esters - PMC [pmc.ncbi.nlm.nih.gov]

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